

Troubleshooting weak Hoechst 34580 tetrahydrochloride signal.

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Compound of Interest

Compound Name: Hoechst 34580 tetrahydrochloride

Cat. No.: B1150405

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Technical Support Center: Hoechst 34580 Tetrahydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Hoechst 34580 tetrahydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal excitation and emission wavelengths for Hoechst 34580?

When bound to double-stranded DNA (dsDNA), Hoechst 34580 has an excitation maximum of approximately 380-392 nm and an emission maximum of around 438-490 nm, resulting in a blue fluorescence.[1][2][3] Unbound dye can fluoresce in the green range (510–540 nm), which might be observed if excessive dye concentrations are used or if the sample is not washed sufficiently.[2][3]

Q2: What is the recommended concentration of Hoechst 34580 for staining?

The optimal concentration can vary depending on the cell type and experimental conditions. However, a general starting range is $0.1-10 \,\mu g/mL$.[2] For live cells, a common working concentration is between 1-5 $\,\mu g/mL$.[4] For fixed cells, a slightly lower concentration of 0.5-2



μg/mL in PBS is often recommended.[5][6] It is always best to perform a titration to determine the optimal concentration for your specific cell type and application.[7]

Q3: What is the recommended incubation time for Hoechst 34580 staining?

Incubation times can vary based on the cell type and whether the cells are live or fixed. For live cells, incubation is typically between 15 to 60 minutes at 37°C.[5][6] For fixed cells, a 10-30 minute incubation at room temperature is generally sufficient.[4]

Q4: Can Hoechst 34580 be used for staining both live and fixed cells?

Yes, Hoechst 34580 is cell-permeant and can be used to stain both live and fixed cells.[2][4] However, it is less permeant than Hoechst 33342.[2]

Q5: Is Hoechst 34580 toxic to cells?

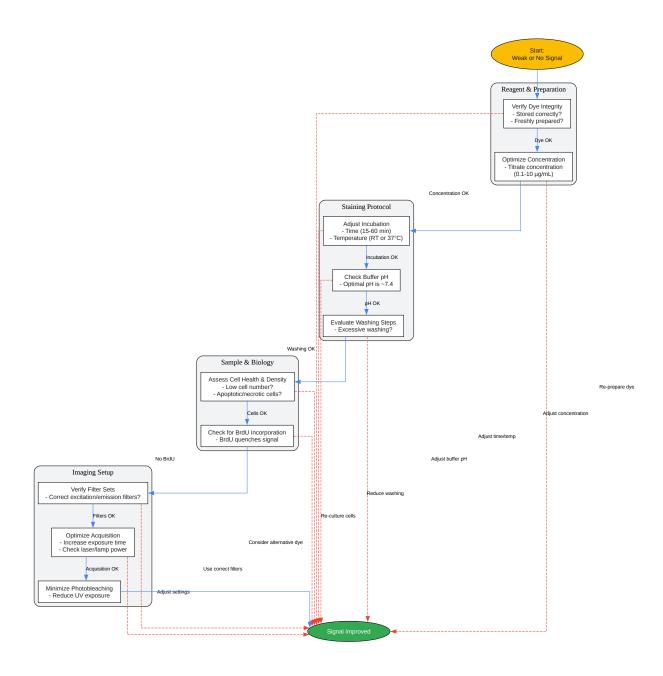
Hoechst dyes are generally considered less toxic than other DNA stains like DAPI, which contributes to higher viability of stained cells.[2] However, because they bind to DNA, they can interfere with DNA replication and are potentially mutagenic.[8] Therefore, it is important to handle them with care.

Troubleshooting Weak Hoechst 34580 Signal

A weak or absent fluorescent signal is a common issue encountered during nuclear staining. The following guide provides a systematic approach to troubleshooting this problem.

Logical Troubleshooting Workflow





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